

The Analytical Standard: A Technical Guide to Oxolinic Acid-d5

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Oxolinic Acid-d5

Cat. No.: B563869

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This in-depth technical guide provides a comprehensive overview of **Oxolinic Acid-d5**, a critical analytical tool for researchers, scientists, and professionals in drug development. This document details its commercial availability, applications, and the technical protocols for its use, with a focus on quantitative analysis.

Introduction to Oxolinic Acid-d5

Oxolinic Acid-d5 is the deuterium-labeled analogue of Oxolinic Acid, a synthetic quinolone antibiotic. Due to its isotopic purity, **Oxolinic Acid-d5** serves as an ideal internal standard for the accurate quantification of Oxolinic Acid in various biological and environmental matrices.^[1] Its use in analytical methods, particularly those employing mass spectrometry, significantly improves the precision and reliability of results by correcting for variations during sample preparation and analysis.

The parent compound, Oxolinic Acid, functions by inhibiting bacterial DNA gyrase (topoisomerase II), an enzyme essential for DNA replication, transcription, and repair. This mechanism of action makes it effective against a range of Gram-negative and some Gram-positive bacteria. Consequently, Oxolinic Acid is utilized in veterinary medicine to treat bacterial infections in animals, including fish in aquaculture. The presence of its residues in food products is a regulatory concern, necessitating sensitive and accurate analytical methods for its detection and quantification, a role for which **Oxolinic Acid-d5** is perfectly suited.

Commercial Availability

Oxolinic Acid-d5 is available from several specialized chemical suppliers that provide reference standards for research and analytical purposes. The table below summarizes the offerings from various commercial vendors.

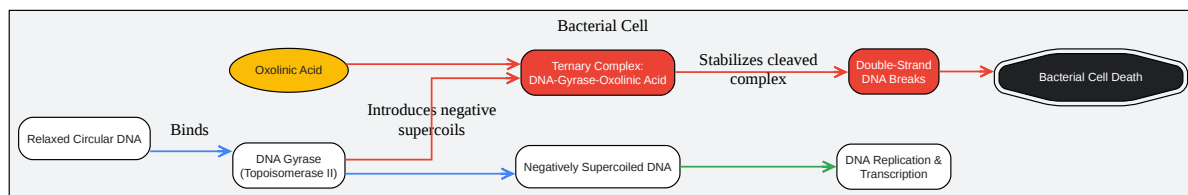
Supplier	Product Name	CAS Number	Molecular Formula	Molecular Weight (g/mol)	Availability/Notes
Veeprho	Oxolinic Acid-D5	1189890-98-9	C ₁₃ H ₆ D ₅ NO ₅	266.26	Impurity reference standard.[1]
Clearsynth	Oxolinic Acid-d5	1189890-98-9	C ₁₃ H ₆ D ₅ NO ₅	266.26	Available in 1 mg, 5 mg, 10 mg, 25 mg, 50 mg quantities. Purity by HPLC: ≥90%. [2]
Simson Pharma Limited	Oxolinic Acid-D5	1189890-98-9	C ₁₃ H ₆ D ₅ NO ₅	266.26	Available for custom synthesis and accompanied by a Certificate of Analysis.[3] [4]
Santa Cruz Biotechnology	Oxolinic Acid-d5	14698-29-4 (unlabeled)	C ₁₃ H ₆ D ₅ NO ₅	266.26	Biochemical for proteomics research.[5]
MedChemExpress	Oxolinic acid-d5	1189890-98-9	C ₁₃ H ₆ D ₅ NO ₅	266.26	Available as a stable isotope for research use. [6]
Nordic Biosite	Oxolinic acid-d5	1189890-98-9	C ₁₃ H ₆ D ₅ NO ₅	266.26	Distributor for MedChemExpress;

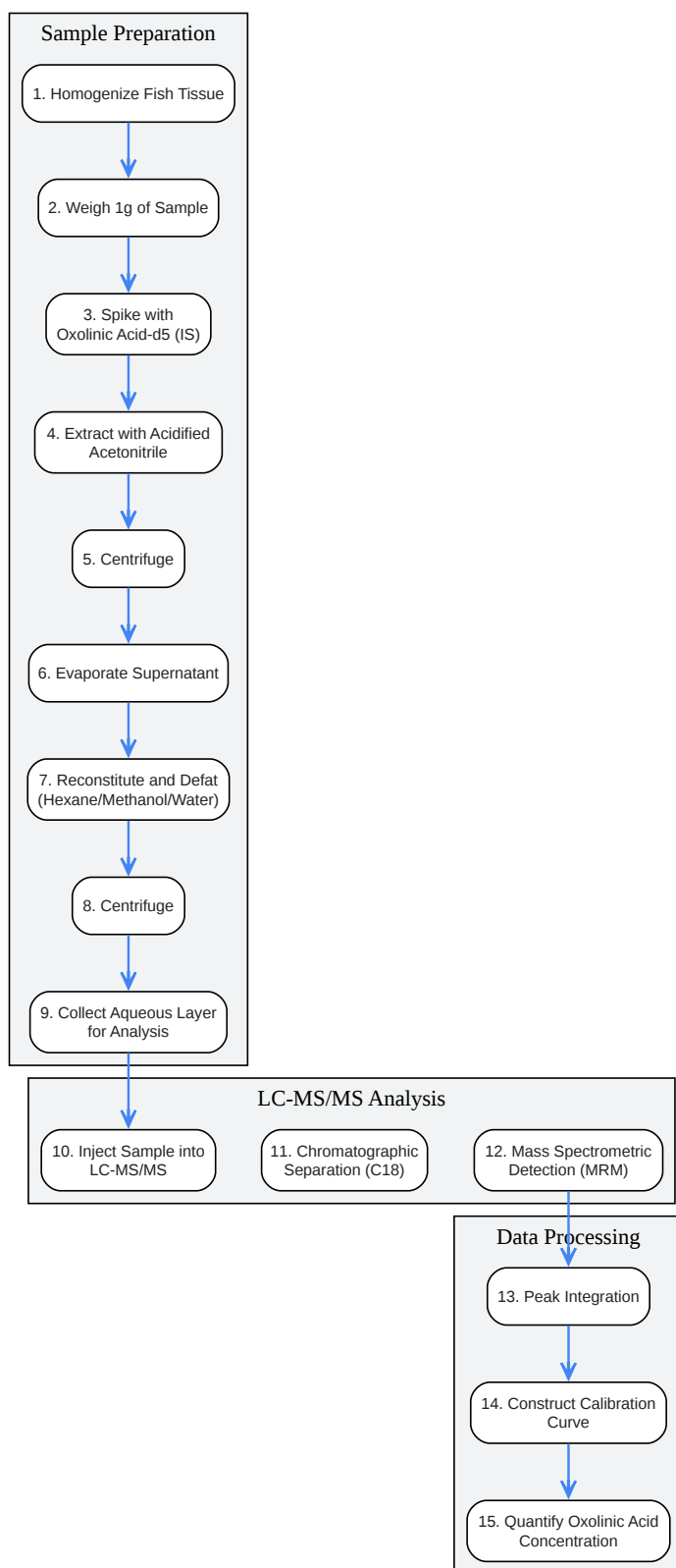
available in 1
mg size.[7]

LGC Standards	Oxolinic acid- (ethyl-d5)	1189890-98- 9	$C_{13}H_6D_5NO_5$	266.26	VETRANAL® analytical standard.[8]
HPC Standards Inc.	D5-Oxolinic acid	1189890-98- 9	$C_{13}H_6D_5NO_5$	266.26	Analytical reference standards.[9]
Pharmaffiliate s	Oxolinic Acid- d5	1189890-98- 9	$C_{13}H_6D_5NO_5$	266.26	Reference standards supplier.[10]

Mechanism of Action of Oxolinic Acid

The antibacterial activity of Oxolinic Acid stems from its ability to inhibit bacterial DNA gyrase. This enzyme is crucial for introducing negative supercoils into the bacterial DNA, a process necessary for DNA replication and transcription. Oxolinic Acid traps the gyrase-DNA complex in a state where the DNA is cleaved, preventing the subsequent re-ligation step. This leads to the accumulation of double-strand DNA breaks, ultimately resulting in bacterial cell death. The following diagram illustrates this inhibitory pathway.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. veeprho.com [veeprho.com]
- 2. clearsynth.com [clearsynth.com]
- 3. Oxolinic Acid-D5 | CAS No- 1189890-98-9 | Simson Pharma Limited [simsonpharma.com]
- 4. Oxolinic Acid-D5 | CAS No- 1189890-98-9 | Simson Pharma Limited [simsonpharma.com]
- 5. scbt.com [scbt.com]
- 6. medchemexpress.com [medchemexpress.com]
- 7. Oxolinic acid-d5 - Nordic Biosite [nordicbiosite.com]
- 8. Oxolinic acid-(ethyl-d5) VETRANAL , analytical standard 1189890-98-9 [sigmaaldrich.com]
- 9. hpc-standards.com [hpc-standards.com]
- 10. pharmaffiliates.com [pharmaffiliates.com]
- To cite this document: BenchChem. [The Analytical Standard: A Technical Guide to Oxolinic Acid-d5]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b563869#commercial-suppliers-and-availability-of-oxolinic-acid-d5\]](https://www.benchchem.com/product/b563869#commercial-suppliers-and-availability-of-oxolinic-acid-d5)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com